

Tetanospasmin Light Chain: A Versatile Tool for Targeted Neuronal Silencing

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Compound of Interest		
Compound Name:	tetanospasmin	
Cat. No.:	B1172537	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tetanospasmin, the neurotoxin produced by Clostridium tetani, is a potent inhibitor of neurotransmitter release. Its light chain (TeLC) acts as a zinc-dependent metalloprotease that specifically cleaves vesicle-associated membrane protein 2 (VAMP2), also known as synaptobrevin-2. This proteolytic event prevents the fusion of synaptic vesicles with the presynaptic membrane, thereby blocking the release of neurotransmitters. This highly specific mechanism of action has made the catalytically active light chain of **tetanospasmin** a valuable tool for targeted and irreversible silencing of specific neuronal populations in neuroscience research.

These application notes provide an overview of the use of **tetanospasmin** light chain (TeLC) for targeted neuronal silencing, including detailed protocols for vector production, in vitro and in vivo applications, and methods for assessing silencing efficacy.

Mechanism of Action

Tetanospasmin consists of a heavy chain and a light chain linked by a disulfide bond. The heavy chain is responsible for binding to the neuron and internalizing the toxin, while the light chain is the active component that blocks neurotransmitter release. For research applications, the gene encoding the light chain is isolated and delivered to target neurons, typically using







viral vectors. Once expressed inside the neuron, TeLC cleaves VAMP2, a key protein in the SNARE complex required for vesicle fusion. This disruption of the SNARE complex leads to a complete and long-lasting inhibition of synaptic transmission from the affected neuron.

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